

Preparation of S1RA Hydrochloride Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: S1RA hydrochloride

Cat. No.: B607244

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

S1RA (E-52862) is a potent and selective antagonist of the sigma-1 receptor ($\sigma 1R$), a unique ligand-regulated molecular chaperone located at the endoplasmic reticulum.[1][2][3][4] Due to its role in modulating calcium signaling and cellular stress responses, the $\sigma 1R$ is a significant target in various pathological conditions, including neuropathic pain, neurodegenerative diseases, and cancer.[5] Accurate and consistent preparation of **S1RA hydrochloride** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **S1RA hydrochloride** solutions for both in vitro and in vivo studies.

S1RA Hydrochloride Properties

S1RA hydrochloride is a white to off-white crystalline solid. It is crucial to be aware of its physicochemical properties to ensure proper handling and dissolution.

Table 1: Physicochemical Properties of **S1RA Hydrochloride**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₂ • HCl	
Molecular Weight	373.88 g/mol	
CAS Number	1265917-14-3	
Purity	≥98%	

Solubility Data

The solubility of **S1RA hydrochloride** varies significantly depending on the solvent. It is sparingly soluble in aqueous solutions and requires organic solvents or co-solvent mixtures for higher concentrations. Using fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility. For aqueous solutions, sonication may be necessary to aid dissolution.

Table 2: Solubility of **S1RA Hydrochloride** in Common Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes	Reference
DMSO	100	267.47	Requires sonication. Use newly opened DMSO.	
DMSO	67	198.56	Moisture-absorbing DMSO reduces solubility.	
DMSO	33.33	98.78	Requires sonication and warming to 60°C.	
DMSO	1	-	-	
Water	16.67	44.59	Requires sonication.	
PBS (pH 7.2)	110	294.21	Requires sonication.	
DMF	10	-	-	
1M HCl	50	148.18	Requires sonication and pH adjustment to 1.	
Ethanol	19	-	-	

Experimental Protocols

Preparation of High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution suitable for further dilution in cell culture media or aqueous buffers for in vitro assays.

Materials:

- **S1RA hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **S1RA hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.74 mg of **S1RA hydrochloride** (Molecular Weight = 373.88).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO for every 3.74 mg of powder.
- **Dissolution:** Vortex the mixture thoroughly for 1-2 minutes. If the solid does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vivo Use

For in vivo experiments, **S1RA hydrochloride** is often administered in a vehicle solution. The choice of vehicle depends on the route of administration (e.g., intraperitoneal, oral).

Protocol A: Saline Solution (for i.p. administration) For some in vivo models, **S1RA hydrochloride** can be dissolved directly in physiological saline.

Materials:

- **S1RA hydrochloride** powder
- 0.9% Physiological Saline
- Sterile conical tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing: Weigh the required amount of **S1RA hydrochloride**.
- Dissolution: Add the desired volume of 0.9% physiological saline. Vortex and sonicate until the compound is completely dissolved.

Protocol B: Co-Solvent Formulation (for i.p. or oral administration) This formulation is useful for achieving higher concentrations for in vivo dosing.

Materials:

- **S1RA hydrochloride** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes

- Vortex mixer

Procedure (Example for a 2.5 mg/mL solution):

- Prepare a concentrated stock solution of **S1RA hydrochloride** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 100 µL of the 25 mg/mL S1RA/DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. The final concentration of **S1RA hydrochloride** will be 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Storage and Stability

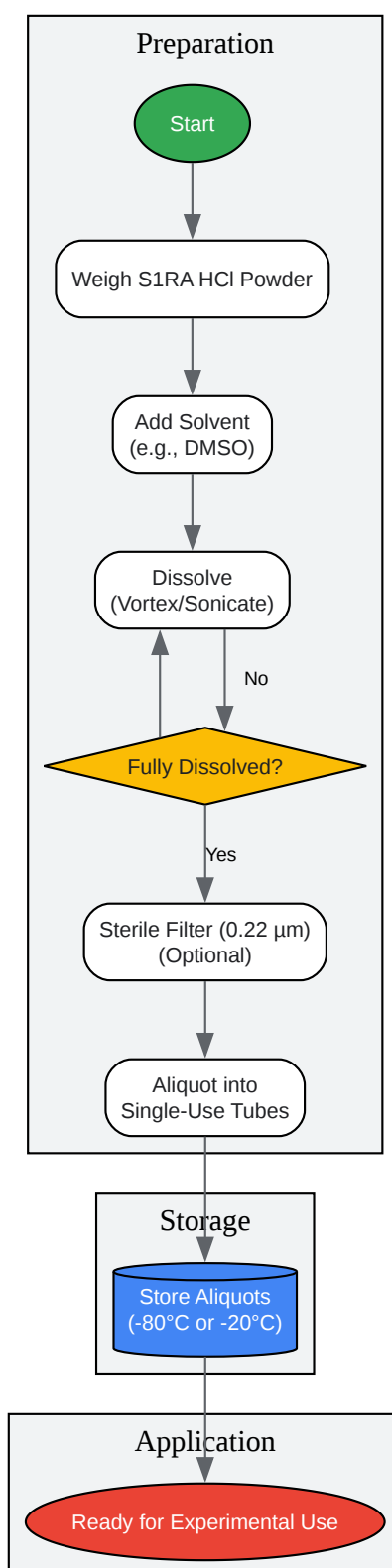
Proper storage is essential to maintain the integrity of **S1RA hydrochloride** stock solutions.

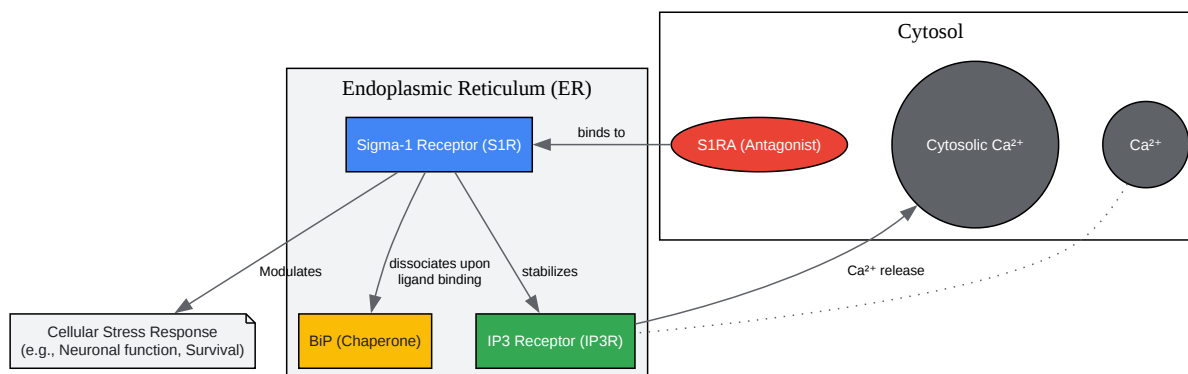
Table 3: Recommended Storage Conditions and Stability

Solution Type	Storage Temperature	Duration	Notes	Reference
Powder	-20°C	≥ 4 years	Store sealed and away from moisture.	
Powder	4°C	2 years	Store sealed and away from moisture.	
In Solvent (e.g., DMSO)	-80°C	6 months	Aliquot to avoid freeze-thaw cycles.	
In Solvent (e.g., DMSO)	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.	

Visualizations

Workflow for Preparing S1RA Hydrochloride Stock Solution





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